

Spectroscopic Profile of 5-Bromo-2-methyl-3-nitroaniline: A Technical Guide

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Compound of Interest

Compound Name: 5-Bromo-2-methyl-3-nitroaniline

CAS No.: 864550-40-3

Cat. No.: B1288189

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for the compound **5-Bromo-2-methyl-3-nitroaniline** (CAS No: 864550-40-3). Due to the limited availability of direct experimental spectra in public databases, this document presents predicted spectroscopic data based on the analysis of structurally similar compounds. The information herein serves as a valuable resource for substance identification, characterization, and quality control in research and development settings.

Chemical Structure and Properties

IUPAC Name: **5-bromo-2-methyl-3-nitroaniline**^[1] Molecular Formula: C₇H₇BrN₂O₂^[1]

Molecular Weight: 231.05 g/mol ^[1] Physical State: Solid^[2]

Predicted Spectroscopic Data

The following tables summarize the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **5-Bromo-2-methyl-3-nitroaniline**. These

predictions are derived from the known spectral characteristics of analogous compounds, including various bromo-, methyl-, and nitro-substituted anilines.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ^1H NMR Data (Solvent: CDCl_3 , 400 MHz)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~7.5	d	1H	Ar-H
~7.3	d	1H	Ar-H
~4.0 (broad s)	s	2H	-NH ₂
~2.2	s	3H	-CH ₃

Table 2: Predicted ^{13}C NMR Data (Solvent: CDCl_3 , 100 MHz)

Chemical Shift (δ , ppm)	Assignment
~148	C-NH ₂
~145	C-NO ₂
~135	C-Br
~130	Ar-C
~125	Ar-C
~120	C-CH ₃
~18	-CH ₃

Infrared (IR) Spectroscopy

Table 3: Predicted IR Absorption Bands (Solid, KBr Pellet or ATR)

Wavenumber (cm ⁻¹)	Intensity	Assignment
3450 - 3300	Medium-Strong	N-H stretch (asymmetric and symmetric)
3100 - 3000	Medium	C-H stretch (aromatic)
1620 - 1580	Strong	N-H bend (scissoring)
1550 - 1490	Strong	N-O stretch (asymmetric, NO ₂)
1360 - 1320	Strong	N-O stretch (symmetric, NO ₂)
~850	Strong	C-H bend (out-of-plane, aromatic)
~600	Medium	C-Br stretch

Mass Spectrometry (MS)

Table 4: Predicted Mass Spectrometry Fragmentation

m/z	Relative Intensity	Assignment
231/233	High	[M] ⁺ and [M+2] ⁺ (due to ⁷⁹ Br and ⁸¹ Br isotopes)
214/216	Medium	[M-OH] ⁺
185/187	Medium	[M-NO ₂] ⁺
106	Medium	[M-Br-NO ₂] ⁺

Experimental Protocols

The following are detailed, generalized methodologies for acquiring the spectroscopic data presented above.

NMR Spectroscopy

- **Sample Preparation:** Approximately 5-10 mg of **5-Bromo-2-methyl-3-nitroaniline** is dissolved in about 0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl_3) in a standard 5 mm NMR tube. A small amount of a reference standard, such as tetramethylsilane (TMS), may be added for chemical shift calibration.
- **Instrumentation:** A high-field NMR spectrometer, such as a 400 MHz or 500 MHz instrument, is used for data acquisition.
- **Data Acquisition:**
 - ^1H NMR: A standard single-pulse experiment is performed. Key parameters include a 30-degree pulse angle, an acquisition time of 2-3 seconds, and a relaxation delay of 1-2 seconds. Typically, 16 to 64 scans are averaged to improve the signal-to-noise ratio.
 - ^{13}C NMR: A proton-decoupled pulse sequence is used to obtain a spectrum with single lines for each unique carbon atom. A larger number of scans (e.g., 1024 or more) is typically required due to the lower natural abundance of ^{13}C .
- **Data Processing:** The raw data (Free Induction Decay, FID) is Fourier transformed, phase-corrected, and baseline-corrected to obtain the final spectrum. Chemical shifts are referenced to TMS at 0.00 ppm.

IR Spectroscopy

- **Sample Preparation (KBr Pellet Method):**
 - A small amount of the solid sample (1-2 mg) is ground with approximately 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle until a fine, homogeneous powder is obtained.
 - The mixture is then pressed into a thin, transparent pellet using a hydraulic press.
- **Sample Preparation (Attenuated Total Reflectance - ATR):** A small amount of the solid sample is placed directly onto the ATR crystal. Pressure is applied to ensure good contact between the sample and the crystal.
- **Instrumentation:** A Fourier Transform Infrared (FTIR) spectrometer is used for analysis.

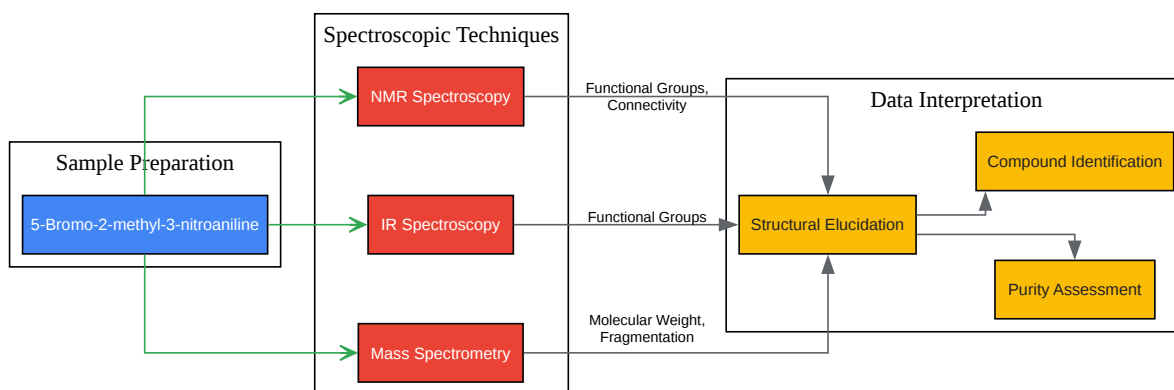
- **Data Acquisition:** A background spectrum of the empty sample holder (or clean ATR crystal) is recorded. The sample is then placed in the infrared beam path, and the sample spectrum is acquired. The final spectrum is typically an average of 16 to 32 scans at a resolution of 4 cm^{-1} .
- **Data Processing:** The sample spectrum is ratioed against the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry

- **Sample Introduction:** The sample is introduced into the mass spectrometer, typically via a direct insertion probe for solid samples or after separation by Gas Chromatography (GC-MS). For direct insertion, a small amount of the solid is placed in a capillary tube and heated to induce vaporization.
- **Ionization:** Electron Ionization (EI) is a common method for this type of molecule. The vaporized sample is bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.
- **Mass Analysis:** The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** An electron multiplier or similar detector records the abundance of ions at each m/z value.
- **Data Processing:** The data is presented as a mass spectrum, which is a plot of relative ion abundance versus m/z . The presence of bromine is readily identified by the characteristic M^+ and $M+2$ isotopic pattern with approximately equal intensities.^{[3][4]}

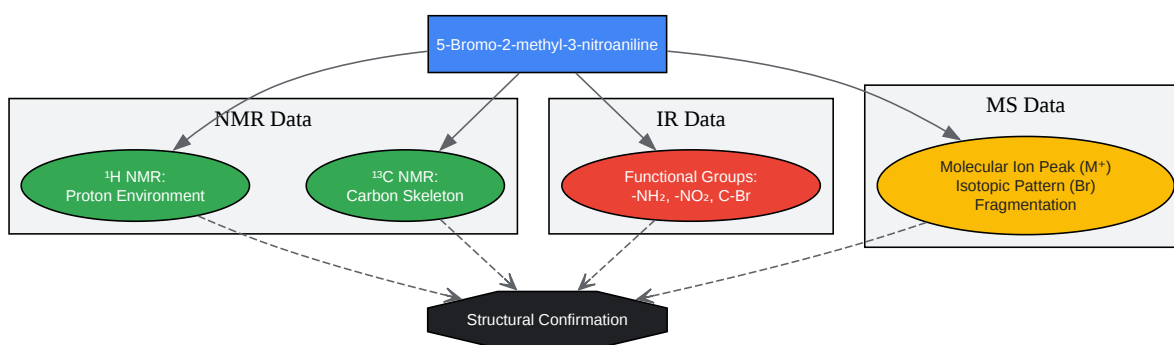
Visualizations

The following diagrams illustrate the logical workflow of the spectroscopic analysis and the relationship between the different techniques.



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Caption: Workflow of Spectroscopic Analysis.



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Caption: Integration of Spectroscopic Data.

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References

- 1. 5-Bromo-2-methyl-3-nitroaniline | C₇H₇BrN₂O₂ | CID 18789595 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [Spectroscopic Profile of 5-Bromo-2-methyl-3-nitroaniline: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1288189/docs#spectroscopic-profile-of-5-bromo-2-methyl-3-nitroaniline-a-technical-guide>]

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